

Technical Guide: Z-VEID-FMK Irreversible Peptide Inhibitor

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Compound of Interest

Compound Name: Z-VEID-FMK

Cat. No.: B1573885

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Structure, Mechanism, and Experimental Optimization for Caspase-6 Targeted Research

Executive Summary

Z-VEID-FMK is a cell-permeable, irreversible inhibitor designed to target Caspase-6, an executioner caspase distinct from the canonical Caspase-3/7 axis. Unlike reversible inhibitors, **Z-VEID-FMK** utilizes a fluoromethylketone (FMK) warhead to form a covalent thioether bond with the catalytic cysteine residue of the enzyme, permanently disabling its proteolytic activity.

This guide provides a rigorous technical breakdown of the compound's chemical biology, kinetic mechanism, and optimized protocols for its application in apoptosis and neurodegeneration research (specifically Huntington's and Alzheimer's disease models).

Structural Anatomy & Chemical Biology

The efficacy of **Z-VEID-FMK** relies on its tripartite structure, where each module serves a distinct pharmacological function.

Module	Chemical Component	Function
Cap (N-term)	Z (Benzyloxycarbonyl)	Enhances lipophilicity for cell permeability; protects the peptide from aminopeptidase degradation.
Recognition Sequence	VEID (Val-Glu-Ile-Asp)	Mimics the substrate cleavage site of Caspase-6. The Aspartic acid (D) at P1 is critical for caspase recognition, while Valine (V) at P4 confers selectivity over Caspase-3 (which prefers DEVD).
Warhead (C-term)	FMK (Fluoromethylketone)	An electrophilic trap. ^[1] It is unreactive until bound in the active site, where it undergoes nucleophilic attack by the catalytic cysteine, forming an irreversible covalent bond.

Note on Permeability: Commercial preparations often methylate the acidic side chains (e.g., Z-VE(OMe)I-D(OMe)-FMK) to neutralize charge and facilitate passive diffusion across the cell membrane. Intracellular esterases hydrolyze these methyl groups to restore the active anionic inhibitor.

Mechanism of Action: Irreversible Inhibition

Z-VEID-FMK acts as a suicide substrate. The inhibition follows a two-step kinetic mechanism:

- Non-covalent Binding (): The VEID sequence binds to the substrate-binding groove of Caspase-6.
- Covalent Inactivation (): The active site Cysteine-163 (human numbering) attacks the ketone carbon of the FMK group, displacing the fluoride leaving group.

Kinetic Consequence: Because the enzyme is permanently modified, the value is time-dependent. In experimental design, pre-incubation is mandatory to allow sufficient time for the covalent bond to form before the apoptotic stimulus is applied.

Specificity Profile & Cross-Reactivity

While marketed as a Caspase-6 inhibitor, **Z-VEID-FMK** is not absolute.

- Primary Target: Caspase-6.[\[2\]](#)[\[3\]](#)
- Off-Target Effects: At high concentrations (>50 μM), it can cross-react with Caspase-3 and Caspase-7 due to structural homology in the active site.
- Differentiation: Unlike Z-VAD-FMK (pan-caspase), **Z-VEID-FMK** spares Caspase-1 and Caspase-8 at lower concentrations (<10 μM).

Experimental Protocols & Optimization

Preparation and Storage

The FMK group is moisture-sensitive and can degrade if mishandled.[\[4\]](#)

- Solvent: Dissolve in high-purity (>99.9%) DMSO. Avoid aqueous buffers for stock solutions.
- Stock Concentration: Prepare a 10–20 mM stock.
- Storage: Aliquot immediately into single-use volumes (e.g., 10–20 μL) and store at -20°C .
 - Critical: Avoid freeze-thaw cycles.[\[4\]](#) The FMK moiety is prone to hydrolysis upon repeated thawing.
 - Shelf Life: 6 months at -20°C (solid state is stable for 1 year).

Cell Culture Protocol (Apoptosis/Neurodegeneration)

Objective: Inhibit Caspase-6 mediated Lamin A/C cleavage in neuronal cells.

- Seeding: Seed cells (e.g., SH-SY5Y or primary neurons) to reach 70–80% confluency.

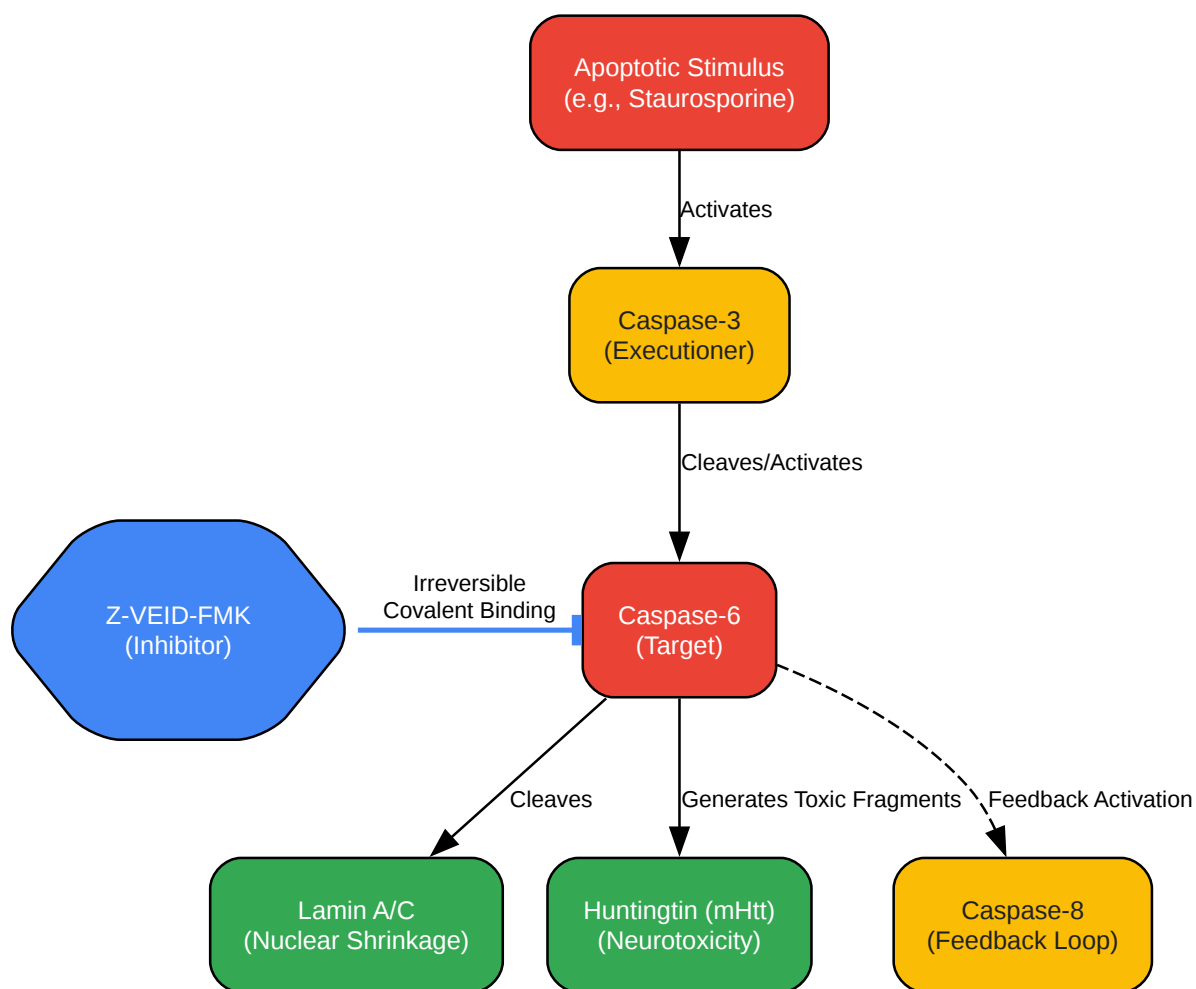
- Pre-Incubation (Crucial Step):
 - Dilute **Z-VEID-FMK** stock into fresh media to a final concentration of 10–50 μM .
 - Add to cells 1 hour prior to inducing apoptosis. This ensures the inhibitor has permeated the membrane and covalently bound available Caspase-6 zymogens/active forms.
- Induction: Add the apoptotic stimulus (e.g., Staurosporine, serum starvation, or mutant Huntingtin expression). Do not wash out the inhibitor.
- Maintenance (Long-term assays):
 - FMK peptides have a half-life of ~4–12 hours in culture media.^[4]
 - For experiments lasting >24 hours, replenish the inhibitor by adding a fresh bolus (at 50% of original concentration) every 12 hours to maintain suppression.

Controls

- Negative Control: Z-FA-FMK (Inhibits cathepsins but not caspases). Use at the same concentration to rule out non-specific toxicity from the FMK group or peptide backbone.
- Vehicle Control: DMSO (final concentration <0.5%).

Pathway Visualization

The following diagram illustrates the role of Caspase-6 in the apoptotic cascade and the specific intervention point of **Z-VEID-FMK**. Caspase-6 is unique as it can be activated by Caspase-3 but can also feed back to cleave Caspase-8, amplifying the death signal.



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Figure 1: **Z-VEID-FMK** interrupts the Caspase-6 axis, preventing Lamin A/C degradation and toxic Huntingtin fragmentation.

Troubleshooting & Validation

Observation	Possible Cause	Corrective Action
No Inhibition	Hydrolysis of FMK group.	Use a fresh aliquot. Ensure stock was stored anhydrously.
No Inhibition	Insufficient pre-incubation.	Increase pre-incubation time to 2 hours.
High Toxicity	Non-specific peptide effects.	Run Z-FA-FMK control. ^{[4][5][6]} Reduce concentration to <20 µM.
Cross-Reactivity	Concentration too high.	If Caspase-3 is also inhibited, titrate down. Z-VEID is selective for Casp-6 over Casp-3 only at optimized concentrations (typically 1-10 µM).

Validation Assay: Western Blot

To confirm **Z-VEID-FMK** activity, do not rely solely on cell survival (MTT/CellTiter-Glo). Instead, assay for the prevention of substrate cleavage:

- Lyse cells.
- Blot for Lamin A/C.
- Result: Effective inhibition should preserve the full-length Lamin A/C band (70 kDa) and reduce the appearance of the apoptotic fragment (28 kDa).

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